

12-Dinonadecanoyl-rac-glycerol suppliers and commercial availability

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Compound of Interest

Compound Name: 12-Dinonadecanoyl-rac-glycerol

Cat. No.: B3025918

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In-Depth Technical Guide: 12-Dinonadecanoyl-rac-glycerol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, relevant experimental protocols, and biological context of **12-Dinonadecanoyl-rac-glycerol**. This diacylglycerol (DAG) analogue is a valuable tool for researchers studying lipid signaling, particularly pathways involving protein kinase C (PKC).

Commercial Availability and Suppliers

12-Dinonadecanoyl-rac-glycerol (CAS No. 140456-19-5) is available from a limited number of specialized chemical suppliers. The following tables summarize the available information on suppliers and product specifications. Researchers are advised to contact the suppliers directly for the most current information, including purity, availability, and pricing.

Table 1: Known Suppliers of **12-Dinonadecanoyl-rac-glycerol**

Supplier	Product Name	Catalog Number	Website
MedChemExpress	12-Dinonadecanoyl-rac-glycerol	HY-145541	--INVALID-LINK--
Cayman Chemical	1,2-Dinonadecanoyl-rac-glycerol	27009	--INVALID-LINK--
Shanghai Amole Biotechnology Co., Ltd.	1,2-Dinonadecanoin	Not available	

Table 2: Product Specifications (Based on Available Information)

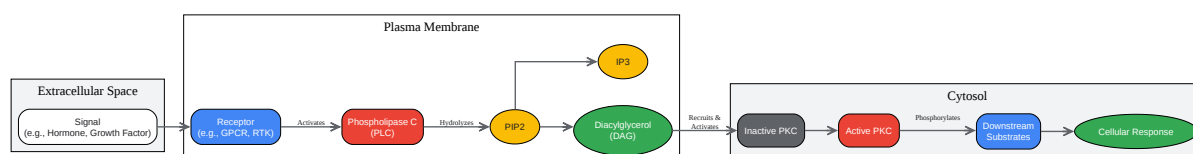
Parameter	MedChemExpress	Cayman Chemical
CAS Number	140456-19-5	140456-19-5
Molecular Formula	C41H80O5	Not specified
Molecular Weight	653.07	Not specified
Purity	>98% (Contact for specific batch data)	Not specified (Contact for specific batch data)
Physical State	Solid (Contact for details)	Not specified (Contact for details)
Storage	Recommended to store as specified on the Certificate of Analysis.	-20°C

Biological Context: Diacylglycerol Signaling

Diacylglycerols are critical second messengers in a multitude of cellular signaling pathways. Their primary role is the activation of protein kinase C (PKC) isoforms, which in turn phosphorylate a wide array of downstream targets, leading to diverse physiological responses. The general mechanism of DAG-mediated signaling is initiated by the hydrolysis of membrane phospholipids by phospholipases.

General Diacylglycerol Signaling Pathway

The following diagram illustrates the canonical pathway of diacylglycerol generation and its subsequent activation of Protein Kinase C.



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Figure 1. Canonical Diacylglycerol (DAG) signaling pathway leading to Protein Kinase C (PKC) activation.

Experimental Protocols

While specific experimental protocols for **12-Dinonadecanoyl-rac-glycerol** are not readily available in the public domain, the following sections provide detailed methodologies for common experiments involving diacylglycerols. These can be adapted by researchers for use with **12-Dinonadecanoyl-rac-glycerol**.

Lipid Extraction from Biological Samples

This protocol is a general method for extracting lipids, including diacylglycerols, from cells or tissues.

Materials:

- Biological sample (cell pellet or tissue)
- Chloroform

- Methanol
- 0.9% NaCl solution
- Glass homogenization tubes
- Centrifuge
- Nitrogen gas stream
- Appropriate solvent for resuspension (e.g., chloroform/methanol mixture)

Procedure:

- **Homogenization:** Homogenize the cell pellet or tissue sample in a 2:1 (v/v) mixture of chloroform:methanol. The final volume of the solvent should be approximately 20 times the volume of the sample.
- **Agitation:** Agitate the homogenate on a shaker at room temperature for 15-20 minutes.
- **Phase Separation:** Add 0.2 volumes of 0.9% NaCl solution to the homogenate to induce phase separation.
- **Centrifugation:** Centrifuge the mixture to separate the phases. The lower organic phase will contain the lipids.
- **Lipid Collection:** Carefully collect the lower organic phase containing the lipids.
- **Drying:** Evaporate the solvent under a stream of nitrogen gas.
- **Resuspension:** Resuspend the dried lipid extract in a suitable solvent for downstream analysis.

In Vitro Protein Kinase C (PKC) Activity Assay

This protocol outlines a general method for measuring the activation of PKC by a diacylglycerol.

Materials:

- Purified PKC enzyme
- **12-Dinonadecanoyl-rac-glycerol**
- Phosphatidylserine (PS)
- ATP (containing γ - ^{32}P -ATP for radioactive detection, or use a non-radioactive kit)
- PKC substrate peptide
- Kinase buffer (e.g., 20 mM HEPES, pH 7.4, 10 mM MgCl_2 , 1 mM CaCl_2 , 1 mM DTT)
- Stop solution (e.g., EDTA solution)
- Phosphocellulose paper or other method for separating phosphorylated from unphosphorylated substrate
- Scintillation counter (for radioactive assay) or appropriate plate reader (for non-radioactive assay)

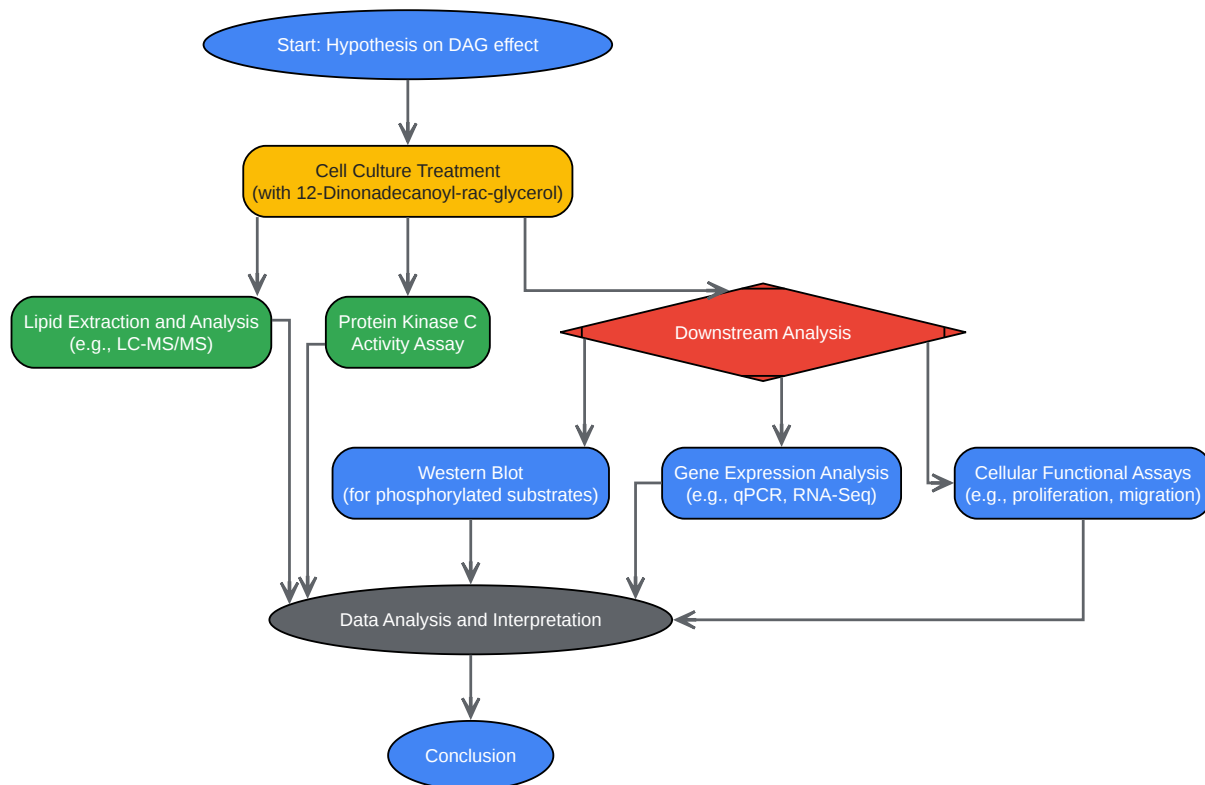
Procedure:

- Lipid Vesicle Preparation:
 - In a glass tube, mix **12-Dinonadecanoyl-rac-glycerol** and phosphatidylserine in the desired molar ratio in an organic solvent (e.g., chloroform).
 - Evaporate the solvent under a stream of nitrogen to form a thin lipid film.
 - Resuspend the lipid film in kinase buffer by vortexing or sonication to form lipid vesicles.
- Kinase Reaction:
 - In a microcentrifuge tube, combine the kinase buffer, the prepared lipid vesicles, the PKC substrate peptide, and the purified PKC enzyme.
 - Initiate the reaction by adding ATP (containing the label).
 - Incubate the reaction mixture at 30°C for a specified time (e.g., 10-20 minutes).

- Stopping the Reaction: Terminate the reaction by adding a stop solution.
- Detection of Phosphorylation:
 - Spot the reaction mixture onto phosphocellulose paper.
 - Wash the paper extensively to remove unincorporated ATP.
 - Quantify the incorporated radioactivity using a scintillation counter. Alternatively, use a commercial non-radioactive PKC assay kit and follow the manufacturer's instructions for detection.

Experimental Workflow for Studying DAG-Mediated Cellular Effects

The following diagram outlines a typical workflow for investigating the cellular effects of a diacylglycerol like **12-Dinonadecanoyl-rac-glycerol**.



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